

Technical Guide: History, Discovery, and Chemistry of N-(Pyrazinyl)-4-hydroxybenzenesulfonamide Compounds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(Pyrazinyl)-1-phenol-4-sulfonamide*
CAS No.: 872825-57-5
Cat. No.: B3066727

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Executive Summary

The compound N-(Pyrazinyl)-4-hydroxybenzenesulfonamide (CAS 872825-57-5) represents a specific structural derivative within the N1-heterocyclic sulfonamide class. While often overshadowed by its clinically famous amino-analog, Sulfapyrazine (4-amino-N-pyrazin-2-ylbenzenesulfonamide), this phenolic variant serves as a critical reference standard in metabolic profiling, impurity analysis, and structure-activity relationship (SAR) studies for carbonic anhydrase inhibition.

This guide details the discovery of the pyrazine-sulfonamide scaffold, the specific chemical identity of the phenolic derivative, and the rigorous protocols required for its synthesis and analysis.

Part 1: Historical Context & Discovery

The Sulfonamide Revolution (1930s-1940s)

The discovery of N-(Pyrazinyl) sulfonamides is rooted in the "Golden Age" of antibacterial chemotherapy initiated by Gerhard Domagk's discovery of Prontosil in 1935. The core discovery logic followed a systematic substitution of the sulfonamide nitrogen (

) to enhance potency and modify pharmacokinetics.

- 1935: Discovery that the active moiety of Prontosil is sulfanilamide (4-aminobenzenesulfonamide).
- 1938-1940: Researchers at May & Baker and American Cyanamid synthesized Sulfapyridine and Sulfathiazole, proving that heterocyclic rings at the position significantly increased antibacterial activity compared to the parent sulfanilamide.
- 1941-1942 (The Pyrazine Breakthrough): The synthesis of Sulfapyrazine (4-amino-N-pyrazin-2-ylbenzenesulfonamide) marked a pinnacle in this series. It exhibited a longer half-life and lower protein binding than its predecessors.

Emergence of the Phenolic (4-Hydroxy) Derivative

The specific compound N-(Pyrazinyl)-4-hydroxybenzenesulfonamide (the "1-phenol" variant) emerged not as a primary drug candidate, but through two critical pathways:

- Metabolic Identification: In vivo, sulfonamides primarily undergo -acetylation. However, oxidative deamination (replacing with) is a minor metabolic route, often mediated by reactive diazonium intermediates or specific cytochrome P450 oxidation, leading to the phenolic derivative.
- Synthetic Impurity Profiling: During the industrial synthesis of Sulfapyrazine, trace amounts of phenol-based starting materials or side reactions (hydrolysis of the amino group) necessitate the synthesis of the 4-hydroxy analog as a Certified Reference Material (CRM) to ensure drug purity.

Structural Causality

The shift from an Amino ($-NH_2$)

$-OH$ group (in the subject compound) fundamentally alters the pharmacology:

- **Loss of Antibacterial Activity:** The $-amino$ group is essential for mimicking p-aminobenzoic acid (PABA) and inhibiting dihydropteroate synthase. The phenolic analog cannot competitively inhibit this enzyme, rendering it antibacterially inactive.
- **Retention of Carbonic Anhydrase Inhibition:** The sulfonamide moiety ($-SO_2NH_2$) remains intact, allowing the compound to bind the zinc active site of Carbonic Anhydrase (CA) isozymes, a property exploited in diuretic and anti-glaucoma research.

Part 2: Chemical Structure & Properties

Property	Data
IUPAC Name	4-Hydroxy-N-(pyrazin-2-yl)benzenesulfonamide
Common Catalog Name	N-(Pyrazinyl)-1-phenol-4-sulfonamide
CAS Registry Number	872825-57-5
Molecular Formula	
Molecular Weight	251.26 g/mol
pKa (Sulfonamide NH)	~6.0 - 6.5 (Acidic due to pyrazine electron withdrawal)
pKa (Phenol OH)	~9.5 - 10.0
Solubility	Soluble in DMSO, Methanol, dilute Alkali (NaOH); Poor in Water

Part 3: Experimental Protocols

Synthesis of N-(Pyrazinyl)-4-hydroxybenzenesulfonamide

Objective: To synthesize high-purity 4-hydroxy-N-(pyrazin-2-yl)benzenesulfonamide for use as an analytical standard. Mechanism: Nucleophilic substitution of a sulfonyl chloride by an aminopyrazine, followed by deprotection (if protected) or direct coupling.

Reagents

- Precursor A: 4-Acetoxybenzenesulfonyl chloride (Protected phenol to prevent side reactions)
- Precursor B: 2-Aminopyrazine
- Solvent: Pyridine (acts as solvent and base) or Dichloromethane (DCM) with Triethylamine (TEA)
- Hydrolysis Agent: Sodium Hydroxide (NaOH), 1M

Step-by-Step Methodology

- Activation: Dissolve 2-aminopyrazine (10 mmol) in dry Pyridine (15 mL) under an inert atmosphere ().
- Coupling: Cool the solution to 0°C. Slowly add 4-acetoxybenzenesulfonyl chloride (11 mmol) portion-wise over 30 minutes. Note: The acetoxy protection prevents the formation of sulfonate esters.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor via TLC (Ethyl Acetate/Hexane 1:1).
- Quenching: Pour the reaction mixture into ice-cold water (100 mL) and acidify to pH 4.0 with 1M HCl. The intermediate (4-acetoxy-N-(pyrazin-2-yl)benzenesulfonamide) will precipitate.
- Hydrolysis (Deprotection): Dissolve the precipitate in Methanol (20 mL) and add 1M NaOH (10 mL). Reflux for 1 hour to cleave the acetyl group.
- Isolation: Cool and acidify carefully with 1M HCl to pH 5-6. The target compound, 4-hydroxy-N-(pyrazin-2-yl)benzenesulfonamide, will crystallize.
- Purification: Recrystallize from Ethanol/Water (9:1).

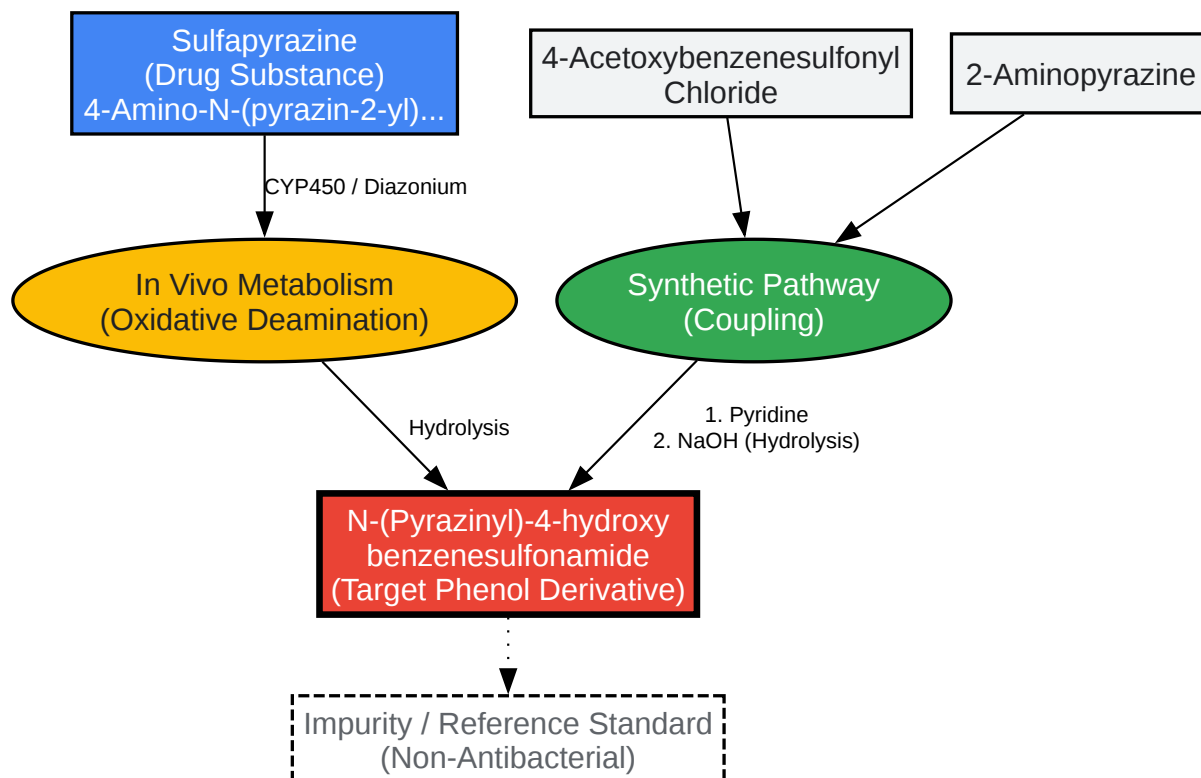
Analytical Validation (HPLC-MS)

Objective: Confirm identity and purity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) [A] and Acetonitrile [B].
 - 0-2 min: 5% B
 - 2-10 min: 5% -> 95% B
- Detection: UV at 254 nm (aromatic) and 280 nm (phenol).
- Mass Spec: ESI Negative Mode (M-H)
= 250.2 m/z. Note: Sulfonamides often ionize better in negative mode.

Part 4: Visualization of Pathways

The following diagram illustrates the chemical lineage, from the parent drug Sulfapyrazine to the formation of the 4-Hydroxy derivative via metabolism or synthesis.



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Figure 1: Synthesis and metabolic origin of N-(Pyrazinyl)-4-hydroxybenzenesulfonamide.

Part 5: References

- PubChem.**N-(Pyrazinyl)-1-phenol-4-sulfonamide** (Compound Summary). National Library of Medicine.[1] [\[Link\]](#)[1]
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Sources

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- To cite this document: BenchChem. [Technical Guide: History, Discovery, and Chemistry of N-(Pyrazinyl)-4-hydroxybenzenesulfonamide Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3066727/docs#technical-guide-history-discovery-and-chemistry-of-n-pyrazinyl-4-hydroxybenzenesulfonamide-compounds>]

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